

A Technical Guide to the Physical Properties of tert-Butylhydrazine Hydrochloride

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Introduction

tert-Butylhydrazine hydrochloride (t-BHH), with the CAS number 7400-27-3, is a versatile reagent widely employed in organic synthesis. Its utility is particularly notable in the pharmaceutical and agrochemical industries for the synthesis of a variety of heterocyclic compounds, including pyrazole derivatives and insect growth regulators.[1][2] A thorough understanding of its physical properties is paramount for its safe handling, application in chemical reactions, and the development of robust synthetic protocols. This technical guide provides a comprehensive overview of the known physical properties of tert-butylhydrazine hydrochloride, details general experimental methodologies for their determination, and illustrates a key synthetic pathway where it is utilized.

Core Physical Properties

tert-Butylhydrazine hydrochloride is a white to off-white crystalline solid that is hygroscopic in nature.[3] It is known to be stable under normal storage conditions, typically in a dry, cool, and well-ventilated place.[4]

Quantitative Physical Data

A summary of the available quantitative physical data for **tert-butylhydrazine hydrochloride** is presented in Table 1. It is important to note that experimental values for several properties,



including boiling point, density, and vapor pressure, are not readily available in the reviewed literature.[4][5]

Property	Value	Source(s)
Molecular Formula	C4H12N2·HCl	[6][7]
Molecular Weight	124.61 g/mol	[6][7]
Melting Point	191-194 °C	[8][9][10]
Boiling Point	No information available	[4][5]
Solubility	Soluble in water, DMSO, and methanol.[10] Soluble in acetone and ethanol.[7]	
Density	No information available	[5]
Vapor Pressure	No information available	[4][5]
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Decomposition Temperature	No information available	[4]

Table 1: Physical Properties of tert-Butylhydrazine Hydrochloride

Experimental Protocols

Detailed experimental protocols for the determination of all physical properties of **tert-butylhydrazine hydrochloride** are not specifically published. However, standard methodologies for organic compounds can be applied. Below are general protocols for determining key physical properties.

Melting Point Determination (Capillary Method)

The melting point of a solid is a key indicator of its purity. A sharp melting range typically indicates a pure compound.

Apparatus:



- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)

Procedure:

- Ensure the tert-butylhydrazine hydrochloride sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (191-194 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- For accuracy, repeat the determination with a fresh sample.

Solubility Determination

Understanding the solubility of a compound is crucial for reaction setup, purification, and formulation.

Apparatus:

Test tubes



- · Vortex mixer or stirring rod
- Graduated cylinders or pipettes
- Spatula or balance for solids

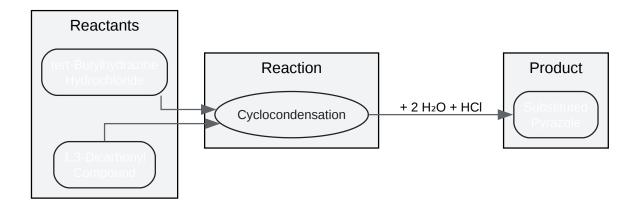
Procedure:

- To a test tube, add a pre-weighed amount of tert-butylhydrazine hydrochloride (e.g., 10 mg).
- Add a specific volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or DMSO) to the test tube.
- Vigorously agitate the mixture using a vortex mixer or by stirring with a rod for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., room temperature).
- Visually observe the solution. The compound is considered soluble if no solid particles are
 visible. It is considered insoluble if the solid remains undissolved. It is partially soluble if
 some, but not all, of the solid dissolves.
- The process can be repeated with increasing amounts of solute to determine the approximate solubility limit.

Application in Synthesis: Pyrazole Formation

tert-Butylhydrazine hydrochloride is a key building block in the synthesis of pyrazole derivatives, which are important scaffolds in many pharmaceutical agents. One common method involves the cyclocondensation reaction with a 1,3-dicarbonyl compound.





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Caption: Synthesis of pyrazoles from **tert-butylhydrazine hydrochloride**.

This diagram illustrates the general workflow for the synthesis of substituted pyrazoles. The reaction proceeds via a cyclocondensation mechanism where the hydrazine nitrogen atoms of tert-butylhydrazine react with the two carbonyl carbons of the 1,3-dicarbonyl compound, followed by dehydration to form the stable aromatic pyrazole ring. The tert-butyl group provides steric hindrance and influences the regioselectivity of the reaction.

Conclusion

This technical guide has summarized the key physical properties of **tert-butylhydrazine hydrochloride** based on available scientific literature and safety data. While a comprehensive set of experimental data for all physical properties is not currently available, the provided information and general experimental protocols offer a solid foundation for researchers and professionals working with this important synthetic reagent. Its role in the synthesis of bioactive molecules, such as pyrazoles, underscores the importance of understanding its fundamental chemical and physical characteristics for the advancement of drug discovery and development.

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